

Application Notes and Protocols for Pim1-IN-7 in Cancer Cell Lines

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **Pim1-IN-7**, a potent inhibitor of Pim-1 kinase, for the treatment of cancer cell lines. This document includes key inhibitory concentrations, detailed experimental protocols, and visual representations of the relevant signaling pathways and experimental workflows.

Introduction to Pim1-IN-7

Pim-1 kinase is a serine/threonine kinase that plays a crucial role in cell proliferation, survival, and apoptosis, making it a significant target in cancer therapy.[1] **Pim1-IN-7** has been identified as a potent inhibitor of Pim-1 kinase and has demonstrated cytotoxic activity against various cancer cell lines.[1][2][3] These notes are intended to serve as a guide for researchers utilizing **Pim1-IN-7** in their cancer research.

Data Presentation: Inhibitory Concentrations of Pim1-IN-7

The following table summarizes the key inhibitory concentrations of **Pim1-IN-7**.

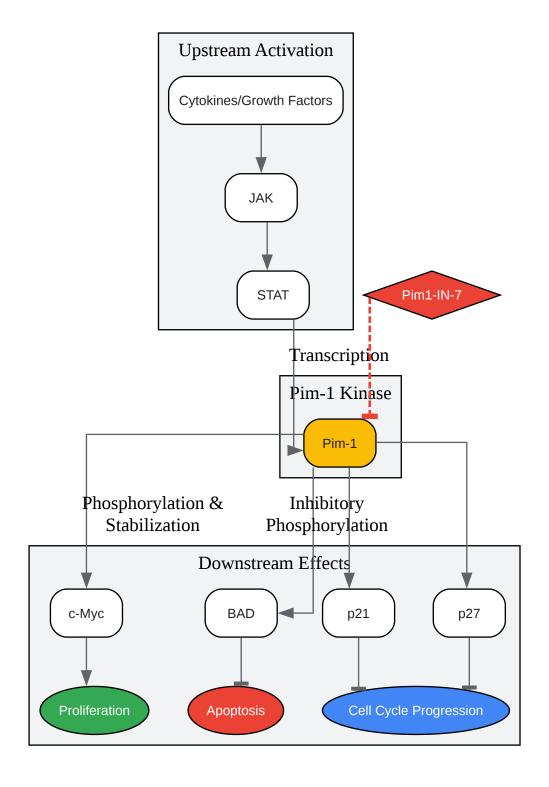


Target	Cell Line	Assay Type	IC50	Reference
Pim-1 Kinase	-	Biochemical Assay	0.67 μΜ	[1][2][3]
HCT-116	Human Colon Carcinoma	Cytotoxicity Assay	42.9 μΜ	[1][2][3]
MCF-7	Human Breast Adenocarcinoma	Cytotoxicity Assay	7.68 μΜ	[1][2][3]

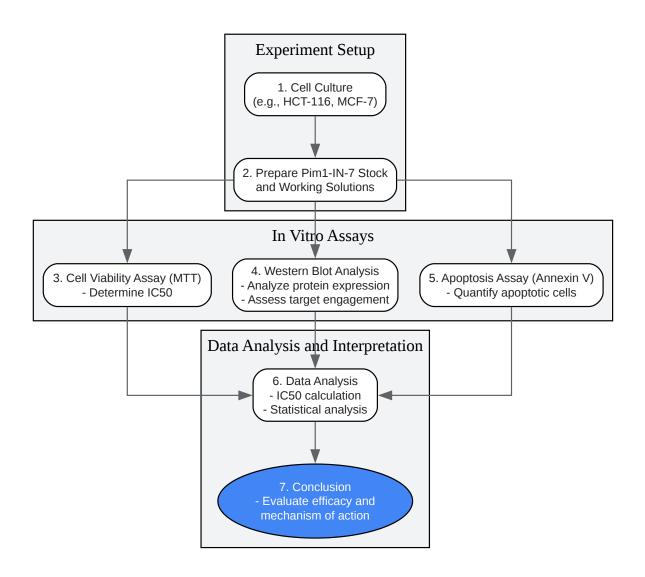
Signaling Pathway

The diagram below illustrates the Pim-1 signaling pathway and the point of inhibition by **Pim1-IN-7**. Pim-1 is typically activated by the JAK/STAT pathway and proceeds to phosphorylate a variety of downstream targets that promote cell survival and proliferation and inhibit apoptosis.









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References

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